

An In-depth Technical Guide to the Physical and Chemical Properties of Siderite

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Compound of Interest

Compound Name: Ferrous carbonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of the mineral siderite (FeCO_3). The information is presented to support research, scientific analysis, and potential applications in various fields, including drug development where mineral-based materials are of interest. This document includes quantitative data, detailed experimental protocols for property determination, and visualizations to illustrate key concepts.

Physical Properties of Siderite

Siderite is a member of the calcite group of carbonate minerals and exhibits a range of physical properties that are crucial for its identification and characterization.^[1] A summary of these properties is presented in the table below, followed by detailed experimental protocols for their determination.

Quantitative Physical Data

Property	Value	Notes
Chemical Formula	FeCO_3	Iron (II) Carbonate[2][3][4][5][6]
Crystal System	Trigonal	Hexagonal scalenohedral class (3 2/m)[2][3]
Space Group	R-3c	[2]
Mohs Hardness	3.5 - 4.5	[2][5][7][8][9][10]
Specific Gravity	3.83 - 3.96 g/cm ³	[2][5][7][8][9][10]
Cleavage	Perfect, rhombohedral on {1011}	[2][3][7][8][9][11]
Fracture	Conchoidal to uneven	[2][3][7][9]
Luster	Vitreous, silky, pearly, or dull	[2][3][5][7][12]
Streak	White	[2][3][5][9][10]
Color	Yellowish-brown to greyish-brown, pale yellow, green, red, black; rarely colorless	[2][3][5][7][13]
Diaphaneity	Transparent to opaque	[3][5][8][12][13]
Refractive Index	$n_\omega = 1.875$, $n_\epsilon = 1.633$	Uniaxial (-)[2][8][14]
Birefringence	$\delta = 0.242$	[2][8][12]

Experimental Protocols for Physical Property Determination

Objective: To determine the relative hardness of a siderite specimen by comparing its resistance to scratching against a set of standard minerals.

Materials:

- Siderite specimen with a smooth, clean surface.

- Mohs hardness scale kit (containing talc, gypsum, calcite, fluorite, apatite, orthoclase, quartz, topaz, corundum, and diamond).
- Common objects for field testing (fingernail, copper penny, steel nail).[\[5\]](#)[\[12\]](#)[\[15\]](#)

Procedure:

- Select a fresh, unscratched surface on the siderite specimen.
- Attempt to scratch the surface of the siderite with a mineral of known hardness from the Mohs scale, starting with a softer mineral like fluorite (hardness 4).
- Press the standard mineral firmly against the siderite and drag it across the surface.
- Observe the result. If a scratch is produced, the siderite is softer than the standard mineral. If no scratch is produced, the siderite is harder.
- If the softer mineral did not scratch the siderite, repeat the test with the next harder mineral in the scale (e.g., apatite, hardness 5).
- Continue this process until a mineral is found that scratches the siderite. The hardness of the siderite lies between the hardness of the last mineral that did not scratch it and the first mineral that did.
- Confirm the scratch by rubbing it with a finger to ensure it is not just a powder trail.[\[12\]](#)

Objective: To determine the specific gravity of a siderite sample using a pycnometer.

Materials:

- Siderite sample, powdered.
- Pycnometer (a glass flask with a precise volume).
- Analytical balance.
- Distilled water.

- Vacuum desiccator (optional, for removing trapped air).

Procedure:

- Clean and dry the pycnometer and weigh it empty (W_{empty}).
- Place a known mass of the powdered siderite sample into the pycnometer and weigh it (W_{sample}).
- Fill the pycnometer with distilled water, taking care to remove any air bubbles. A vacuum desiccator can be used for this purpose.
- Fill the pycnometer to its calibrated volume and weigh it with the sample and water ($W_{\text{sample+water}}$).
- Empty and clean the pycnometer, then fill it with distilled water only to its calibrated volume and weigh it (W_{water}).
- The specific gravity (SG) is calculated using the following formula: $SG = (W_{\text{sample}} - W_{\text{empty}}) / [(W_{\text{water}} - W_{\text{empty}}) - (W_{\text{sample+water}} - W_{\text{sample}})]$

Objective: To determine the color of siderite in its powdered form.

Procedure:

- Obtain a streak plate (unglazed porcelain).
- Select a corner or edge of the siderite specimen.
- Firmly drag the siderite across the streak plate to create a line of powder.
- Observe the color of the powdered streak on the plate. For siderite, this will be white.[\[2\]](#)[\[3\]](#)[\[5\]](#)
[\[9\]](#)[\[10\]](#)

Objective: To observe the characteristic cleavage of siderite.

Procedure:

- Examine a siderite specimen for the presence of flat, reflective surfaces.
- If the specimen is already fractured, observe the angles at which these flat surfaces intersect. Siderite has perfect rhombohedral cleavage, meaning it breaks along three planes that are not at 90-degree angles, forming rhombohedrons.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)
- In a laboratory setting, a small sample can be carefully broken with a hammer to observe the fresh cleavage surfaces. Safety glasses should be worn.

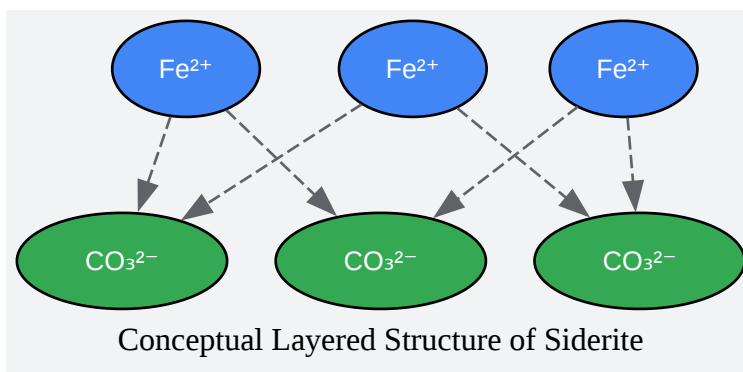
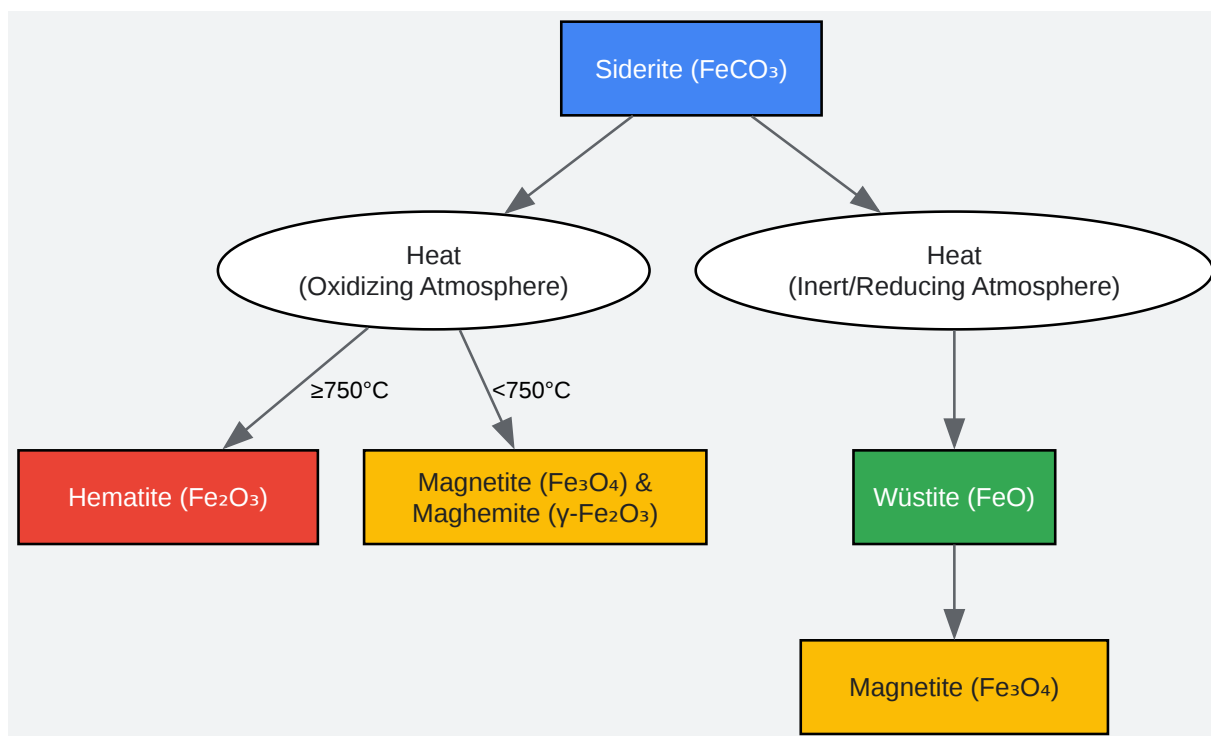
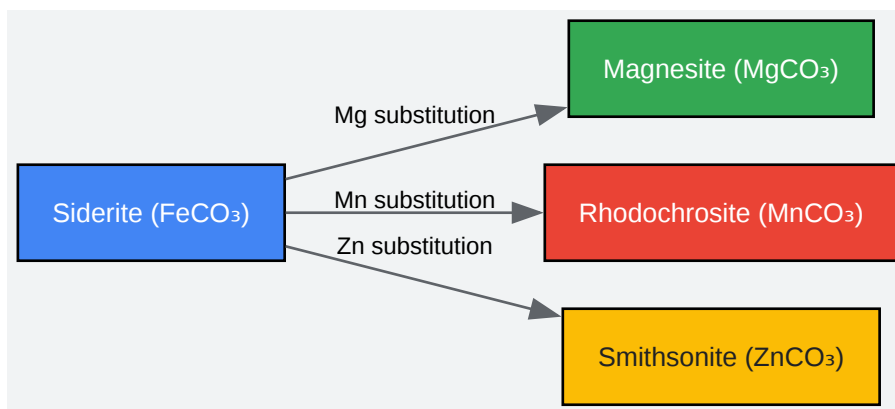
Chemical Properties of Siderite

Siderite's chemical behavior is primarily dictated by its composition as an iron (II) carbonate. It is a member of an isomorphous series with other carbonate minerals where the iron can be substituted by other divalent cations.

Chemical Composition and Stoichiometry

The ideal chemical formula for siderite is FeCO_3 .[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) By weight, this corresponds to 48.2% iron, 10.4% carbon, and 41.4% oxygen. It is often expressed in terms of oxides as 62.01% FeO and 37.99% CO_2 .[\[3\]](#)[\[13\]](#)

Siderite forms solid solution series with magnesite (MgCO_3) and rhodochrosite (MnCO_3), where magnesium and manganese can substitute for iron in the crystal lattice.[\[2\]](#)[\[4\]](#)[\[16\]](#) Calcium may also be present as an impurity.[\[4\]](#)



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